

An In-depth Technical Guide to 3,3-Dimethyl-2-oxobutanal

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Compound of Interest

Compound Name: 3,3-Dimethyl-2-oxobutanal

Cat. No.: B1267635

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3,3-Dimethyl-2-oxobutanal**, a significant organic compound with applications in various scientific domains. This document consolidates its fundamental chemical properties, synthesis protocols, and safety information, presented in a structured format for ease of reference and comparison.

Core Molecular Data

3,3-Dimethyl-2-oxobutanal, also known as tert-butylglyoxal, is a dicarbonyl compound. Its core molecular and physical properties are summarized below.

Property	Value	Source
Molecular Formula	C6H10O2	[1] [2] [3]
Molecular Weight	114.14 g/mol	[1] [4]
Monoisotopic Mass	114.068079557 Da	[1]
CAS Number	4480-47-1	[1] [2] [5]
IUPAC Name	3,3-dimethyl-2-oxobutanal	[1]
Synonyms	t-butylglyoxal, tert-Butylglyoxal, 3,3-dimethyl-2-oxobutyraldehyde	[1] [2]
Appearance	Powder	[5]
Boiling Point	128.2°C at 760 mmHg	[2]
Melting Point	78-80°C	[5]
Density	0.935 g/cm³	[2]
Flash Point	34.4°C	[2]
Water Solubility	Sparingly soluble (21 g/L at 25°C)	[4]

Structural Information

The structural representation of **3,3-Dimethyl-2-oxobutanal** is crucial for understanding its reactivity and interactions.

Identifier	String
SMILES	CC(C)(C)C(=O)C=O
InChI	InChI=1S/C6H10O2/c1-6(2,3)5(8)4-7/h4H,1-3H3
InChIKey	ASONUAQLGIPYMA-UHFFFAOYSA-N

A logical relationship diagram illustrating the progression from the basic molecular formula to its structural representations and key physical properties is provided below.

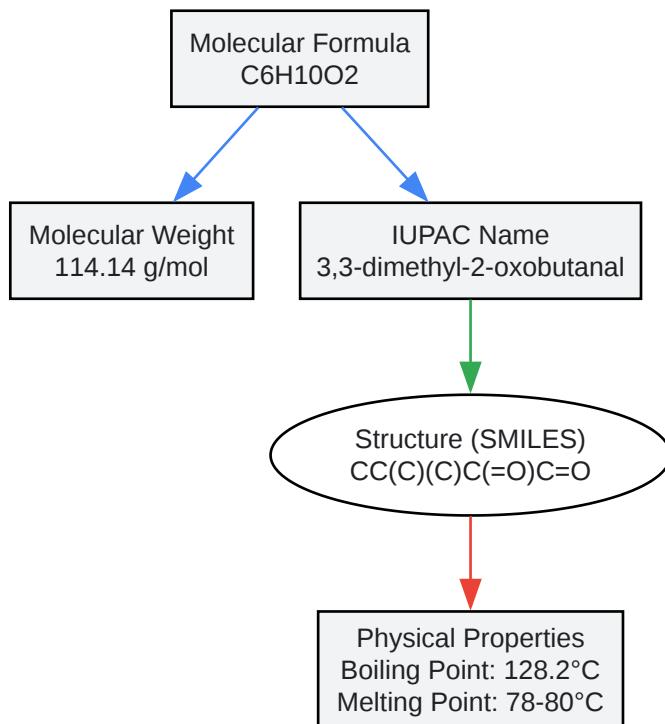


Figure 1: Conceptual Flow of 3,3-Dimethyl-2-oxobutanal Identification

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Caption: Figure 1: Conceptual Flow of **3,3-Dimethyl-2-oxobutanal** Identification.

Experimental Protocols: Synthesis

While specific experimental details can vary, a general synthesis approach for a related compound, 3,3-Dimethyl-2-oxobutyric acid, involves the oxidation of a precursor. A similar oxidative cleavage or other synthetic routes could potentially yield **3,3-Dimethyl-2-oxobutanal**. A patented method for producing 3,3-dimethyl-2-oxobutyric acid involves the oxidation of 3,3-dimethyl-2-hydroxybutyric acid using oxygen in a basic aqueous medium with palladium and bismuth catalysts.^[6] Another approach involves the halogenation of 3,3-dimethylbutyric acid followed by hydrolysis and oxidation.^[7]

Below is a generalized workflow for a potential synthesis based on the oxidation of a precursor alcohol, which is a common method for producing aldehydes and ketones.

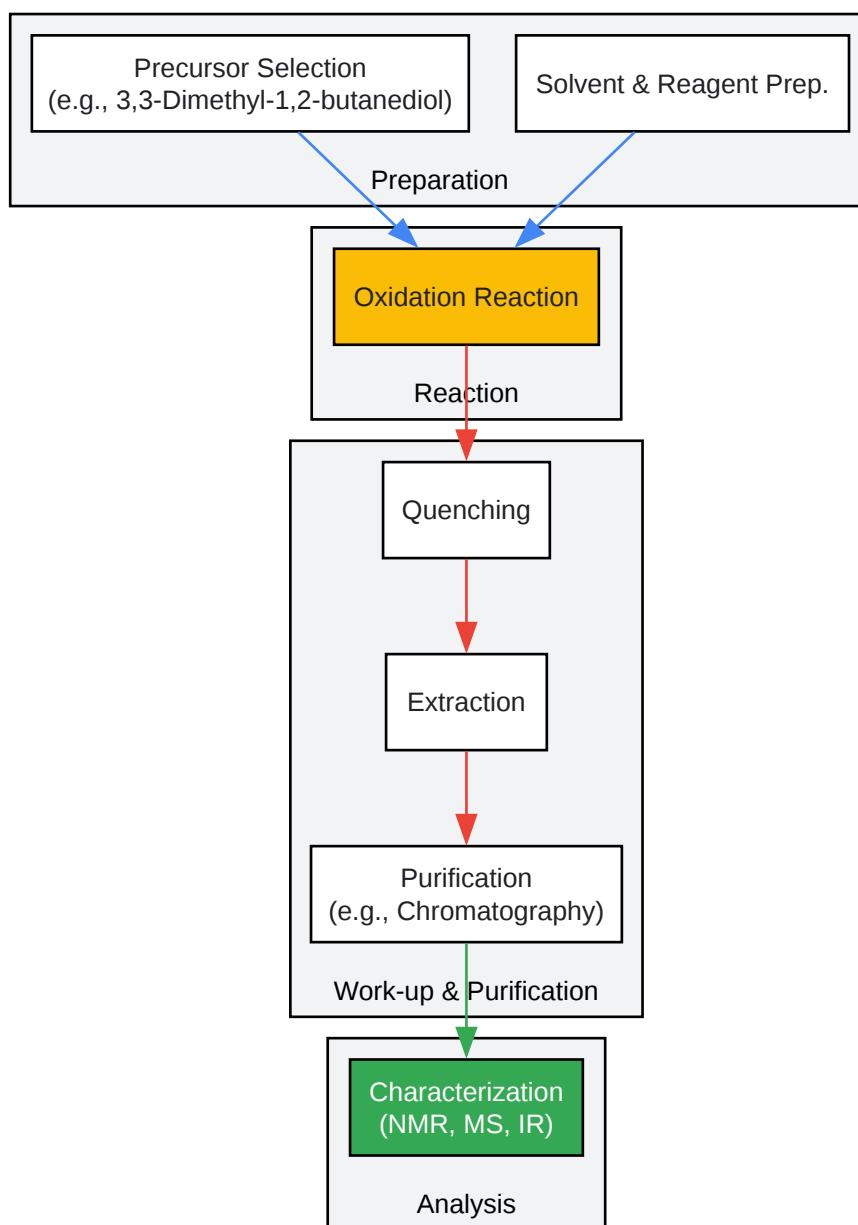


Figure 2: Generalized Synthesis Workflow

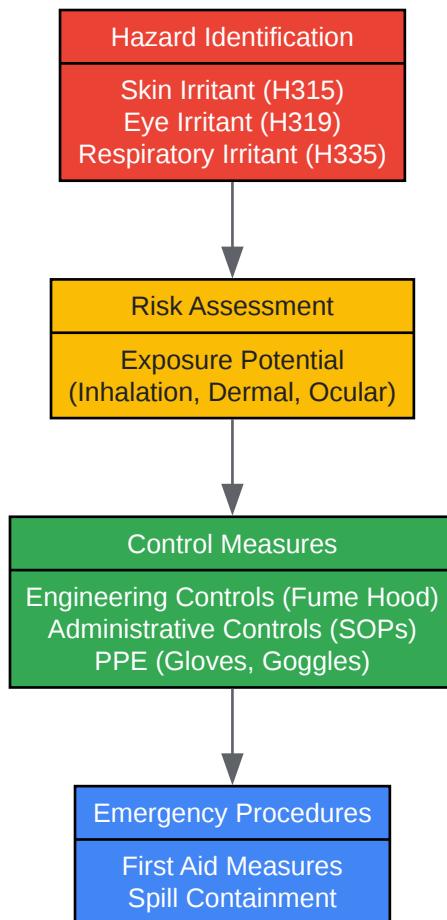


Figure 3: Hazard Assessment and Safety Protocol

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